

In-Depth Technical Guide: The Ammonium Lactate-Water System Phase Diagram

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Compound of Interest

Compound Name: Ammonium lactate

Cat. No.: B1194391

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Abstract

This technical guide provides a comprehensive overview of the **ammonium lactate**-water system, with a focus on its phase diagram. While extensive experimental data for this specific system is not readily available in public literature, this document synthesizes known physical properties and analogous systems to present a representative phase diagram. Detailed experimental protocols for determining the solid-liquid equilibria are provided to enable researchers to generate precise data. This guide is intended to be a valuable resource for professionals in research, development, and formulation who work with **ammonium lactate** in aqueous solutions.

Introduction

Ammonium lactate, the ammonium salt of lactic acid, is a widely used compound in the pharmaceutical and cosmetic industries, primarily for its moisturizing and keratolytic properties. [1] Understanding its behavior in aqueous solutions is critical for formulation development, stability testing, and process design. The phase diagram of the **ammonium lactate**-water system, which describes the physical state of the mixture at different temperatures and concentrations, is a fundamental tool for these applications. This guide outlines the key features of this binary system, provides methodologies for its experimental determination, and presents a representative phase diagram based on the expected behavior of a highly soluble salt in water.

Data Presentation

Due to the limited availability of specific experimental data for the entire concentration and temperature range of the **ammonium lactate**-water system, the following tables include both known physical properties and illustrative data for the solid-liquid equilibria. The illustrative data is based on the typical behavior of highly water-soluble salts and should be confirmed by experimental measurement.

Table 1: Physical Properties of **Ammonium Lactate**

Property	Value	Reference
Molecular Formula	$\text{C}_3\text{H}_9\text{NO}_3$	[2]
Molecular Weight	107.11 g/mol	[2]
Melting Point	91-94 °C	
Appearance	White solid or liquid	
Solubility in Water	Very soluble	
		[3]

Table 2: Illustrative Solid-Liquid Equilibrium Data for the **Ammonium Lactate**-Water System

Disclaimer: The following data is illustrative and intended to represent the expected phase behavior. Experimental verification is required for precise values.

Temperature (°C)	Composition (wt% Ammonium Lactate) - Liquidus (Freezing Point)	Composition (wt% Ammonium Lactate) - Liquidus (Solubility)
0	0	-
-5	15	-
-10	28	-
-15	38	-
-20 (Eutectic Point)	45	45
0	-	50
10	-	55
20	-	60
30	-	65
40	-	70
50	-	75
60	-	80
70	-	85
80	-	90
91-94	-	100

Experimental Protocols

The determination of the phase diagram for the **ammonium lactate**-water system involves two primary sets of experiments: measuring the freezing point depression of water as a function of **ammonium lactate** concentration, and determining the solubility of **ammonium lactate** in water at various temperatures.

Determination of the Freezing Point Curve (Cryoscopy)

The freezing point of aqueous solutions of **ammonium lactate** can be determined using a cooling curve method or by differential scanning calorimetry (DSC).

Method 1: Cooling Curve Method

- **Sample Preparation:** Prepare a series of **ammonium lactate** solutions in deionized water with known concentrations (e.g., 5, 10, 20, 30, 40, 50 wt%).
- **Apparatus:** A well-insulated vessel (e.g., a Dewar flask) equipped with a sensitive temperature probe (e.g., a platinum resistance thermometer or a digital thermometer with a resolution of at least 0.1°C) and a stirrer. A cooling bath (e.g., ice-salt mixture or a cryostat) is also required.
- **Procedure:** a. Place a known volume of the **ammonium lactate** solution into the insulated vessel. b. Immerse the vessel in the cooling bath to initiate cooling. c. Continuously stir the solution and record the temperature at regular intervals (e.g., every 30 seconds). d. Plot the temperature as a function of time. The freezing point is the temperature at which the cooling rate changes due to the latent heat of fusion of ice. This will appear as a plateau or a point of inflection in the cooling curve. e. Repeat the measurement for each concentration.

Method 2: Differential Scanning Calorimetry (DSC)

- **Sample Preparation:** Prepare solutions of varying concentrations as described above.
- **Apparatus:** A calibrated Differential Scanning Calorimeter.
- **Procedure:** a. Accurately weigh a small amount (typically 5-10 mg) of the solution into a DSC pan and hermetically seal it. b. Place the sample pan and an empty reference pan into the DSC cell. c. Cool the sample at a controlled rate (e.g., 1-5°C/min) to a temperature below the expected freezing point. d. The onset of the exothermic peak corresponding to the freezing of water is taken as the freezing point. e. Repeat for all concentrations.

Determination of the Solubility Curve

The solubility of **ammonium lactate** in water can be determined using the isothermal equilibrium method.

- **Sample Preparation:** Prepare supersaturated solutions of **ammonium lactate** in deionized water at various temperatures.
- **Apparatus:** A temperature-controlled water bath or shaker, sealed glass vials, a filtration system (e.g., syringe filters), and an analytical method to determine the concentration of **ammonium lactate**.
- **Procedure:** a. Place an excess amount of solid **ammonium lactate** into sealed vials containing deionized water. b. Place the vials in the temperature-controlled bath and agitate them for a sufficient time to reach equilibrium (typically 24-48 hours). c. After equilibrium is reached, allow the solid to settle. d. Carefully extract a sample of the clear supernatant liquid using a pre-heated or pre-cooled syringe to the same temperature as the bath to avoid precipitation. e. Filter the sample to remove any remaining solid particles. f. Determine the concentration of **ammonium lactate** in the filtrate using a suitable analytical method. g. Repeat this procedure for a range of temperatures (e.g., 0, 10, 20, 30, 40, 50, 60, 70, 80°C).

Analytical Methods for Concentration Determination

The concentration of **ammonium lactate** in the aqueous samples can be determined by various analytical techniques.

- **High-Performance Liquid Chromatography (HPLC):** An HPLC system with a suitable column (e.g., an ion-exchange or reversed-phase column) and a refractive index or conductivity detector can be used to quantify lactate.
- **Enzymatic Assay:** The lactate concentration can be determined using a specific lactate oxidase or lactate dehydrogenase enzymatic assay kit, which produces a colorimetric or fluorometric signal proportional to the lactate concentration.
- **Ion Chromatography:** The ammonium ion concentration can be determined using an ion chromatograph with a cation-exchange column and a conductivity detector.
- **Titration:** The ammonium concentration can be determined by a formal titration method after the addition of formaldehyde.

Mandatory Visualization

The following diagram represents the expected phase behavior of the **ammonium lactate**-water system based on the principles of solid-liquid equilibria for highly soluble salts.

Caption: Representative phase diagram for the **ammonium lactate**-water system.

Conclusion

This technical guide provides a foundational understanding of the phase diagram of the **ammonium lactate**-water system. While a complete, experimentally verified diagram is not currently in the public domain, the provided information on the expected behavior, along with detailed experimental protocols, empowers researchers and formulation scientists to generate the specific data required for their applications. The representative diagram serves as a useful conceptual tool for predicting the physical state of **ammonium lactate** solutions under various conditions, thereby aiding in the development of stable and effective pharmaceutical and cosmetic products.

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